

An In-depth Technical Guide to 2-Hydroxycyclopentanecarbaldehyde: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name: 2-Hydroxycyclopentanecarbaldehyde

Cat. No.: B13131238

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This guide provides a comprehensive technical overview of **2-Hydroxycyclopentanecarbaldehyde**, a bifunctional organic molecule of interest to researchers in synthetic chemistry and drug development. By virtue of its vicinal hydroxyl and aldehyde moieties on a cyclopentane scaffold, this compound presents a unique combination of stereochemical complexity and reactive potential. This document delves into its core physical and chemical properties, outlines key synthetic and analytical considerations, and discusses its potential applications, offering a foundational resource for scientists working with this versatile building block.

Chemical Identity and Molecular Structure

2-Hydroxycyclopentanecarbaldehyde is a cyclic aldehyde bearing a hydroxyl group on the adjacent carbon. The presence of two stereocenters (at C1 and C2) means the molecule can exist as four possible stereoisomers (two enantiomeric pairs of diastereomers: (1R,2R), (1S,2S), (1R,2S), and (1S,2R)). The specific stereochemistry is critical in asymmetric synthesis

and will significantly influence the molecule's biological activity and interaction with other chiral molecules.

The fundamental identification and structural details are summarized below.

Identifier	Value	Source
IUPAC Name	2-hydroxycyclopentane-1-carbaldehyde	[1]
CAS Number	1080005-96-4	[1][2]
Molecular Formula	C ₆ H ₁₀ O ₂	[1]
Molecular Weight	114.14 g/mol	[1]
Canonical SMILES	<chem>C1CC(C(C1)O)C=O</chem>	[1]
InChI Key	GPSUJFRHMYUDNV-UHFFFAOYSA-N	[1]

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C_ald -- O_ald [style=double];  
C_ald -- H_ald;  
C2 -- O_h [label=" (OH)"];  
O_h -- H_h;  
  
}
```

Caption: Molecular structure of **2-Hydroxycyclopentanecarbaldehyde**.

Physicochemical Properties

Experimentally determined physical properties for **2-Hydroxycyclopentanecarbaldehyde** are not widely published. However, computational models provide valuable estimates that guide its handling and use in reaction design. For context, these are compared with the known experimental values of its parent compound, cyclopentanecarbaldehyde.

Property	2-Hydroxycyclopentanecarbaldehyde (Computed)	Cyclopentanecarbaldehyde (Experimental)	Significance for the Researcher
Molecular Weight	114.14 g/mol [1]	98.14 g/mol [3]	Foundational for all stoichiometric calculations.
Boiling Point	Not available	140-141 °C[3]	The hydroxyl group will increase the boiling point due to hydrogen bonding; purification by distillation would require vacuum conditions.
Density	Not available	0.919 g/mL at 25 °C[3]	Expected to be slightly higher than the parent compound due to the added oxygen atom.
XLogP3-AA	0.5[1]	Not applicable	Indicates a relatively low lipophilicity and moderate water solubility, useful for selecting solvent systems for reactions and chromatography.
Hydrogen Bond Donor Count	1[1]	0	The hydroxyl group can act as a hydrogen bond donor, influencing solubility, boiling point, and interactions with polar solvents or reagents.

Hydrogen Bond Acceptor Count	2[1]	1	Both the hydroxyl and carbonyl oxygens can accept hydrogen bonds, enhancing its affinity for protic solvents.
Topological Polar Surface Area	37.3 Å ² [1]	17.1 Å ²	A key descriptor for predicting membrane permeability in drug development; the value suggests moderate cell permeability.

Spectroscopic Characterization Profile

Definitive structural confirmation and purity assessment rely on a combination of spectroscopic techniques. While a public spectral database for this specific molecule is not readily available, its structural features allow for a confident prediction of its spectral signature.

Technique	Feature	Expected Chemical Shift / Wavenumber	Rationale and Expert Interpretation
¹ H NMR	Aldehydic proton (-CHO)	δ 9.5 - 10.0 ppm	This proton is highly deshielded by the anisotropic effect of the carbonyl double bond, appearing in a characteristic downfield region, typically as a doublet due to coupling with the C1 proton.
	Carbinol proton (-CH-OH)	δ 3.5 - 4.5 ppm	The chemical shift is variable and depends on solvent, concentration, and temperature due to hydrogen bonding.
	Hydroxyl proton (-OH)	δ 1.5 - 5.0 ppm (broad)	The signal is often broad and its position is highly variable. It may not show clear coupling and can be exchanged with D ₂ O.
	Cyclopentane protons	δ 1.2 - 2.5 ppm	These protons will exhibit complex splitting patterns (multiplets) due to diastereotopicity and spin-spin coupling.
¹³ C NMR	Carbonyl carbon (-CHO)	δ 195 - 205 ppm	The sp ² -hybridized carbonyl carbon is significantly

deshielded and
appears far downfield.

Carbinol carbon (-CH-OH)	δ 65 - 80 ppm	The carbon atom bonded to the hydroxyl group appears in this characteristic range.
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Cyclopentane carbons	δ 20 - 50 ppm	The remaining sp^3 -hybridized ring carbons will appear in the aliphatic region.
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IR Spectroscopy	O-H stretch	3200 - 3600 cm^{-1} (broad)	A strong, broad absorption characteristic of an alcohol's hydrogen-bonded hydroxyl group.
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C-H stretch (aldehyde)	2700 - 2760 cm^{-1} and 2800 - 2860 cm^{-1}	The presence of two distinct, medium-intensity peaks is a hallmark of an aldehyde C-H bond and is useful for distinguishing it from a ketone. ^[4] This doublet can arise from Fermi resonance. ^[5]
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C=O stretch (aldehyde)	~ 1730 cm^{-1} (strong)	Saturated aliphatic aldehydes typically show a strong carbonyl absorption in this region. ^{[4][6]} Its exact position can be influenced by
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		intramolecular hydrogen bonding.	
Mass Spectrometry	Molecular Ion (M^+)	$m/z = 114$	The peak corresponding to the molecular weight.
McLafferty Rearrangement	Not expected	This common fragmentation pathway requires a gamma-hydrogen, which is not available in the required conformation in this cyclic structure.	
Alpha-Cleavage	$m/z = 113, 85$	Loss of the aldehydic hydrogen ($M-1$) or the entire formyl group ($M-29$) are characteristic fragmentation patterns for aldehydes.	

Chemical Properties and Reactivity

The chemistry of **2-Hydroxycyclopentanecarbaldehyde** is dominated by the interplay of its two functional groups. This bifunctionality is the source of its utility in synthesis but also a key consideration for its stability and handling.

Reactivity of the Aldehyde Group

The carbonyl group is electrophilic and susceptible to nucleophilic attack. Key reactions include:

- **Oxidation:** Can be readily oxidized to the corresponding 2-hydroxycyclopentane-1-carboxylic acid using standard reagents like Tollens' reagent, Fehling's solution, or milder oxidants such as buffered potassium permanganate.

- **Reduction:** The aldehyde can be selectively reduced to a primary alcohol (yielding cyclopentane-1,2-diol) using reducing agents like sodium borohydride (NaBH_4). Stronger agents like lithium aluminum hydride (LiAlH_4) would also reduce the aldehyde.
- **Nucleophilic Addition:** It will undergo reactions typical of aldehydes, such as Wittig reactions to form alkenes, Grignard reactions to form secondary alcohols, and the formation of imines, oximes, and hydrazones.

Reactivity of the Hydroxyl Group

The secondary alcohol is nucleophilic and can undergo:

- **Esterification and Etherification:** Reaction with acyl chlorides, anhydrides, or alkyl halides (under basic conditions) to protect or modify the hydroxyl group.
- **Oxidation:** Stronger oxidation (e.g., using chromic acid) would convert the secondary alcohol to a ketone, yielding 2-oxocyclopentanecarbaldehyde, while also potentially oxidizing the aldehyde. Selective protection of the aldehyde group would be necessary to achieve this transformation cleanly.

Intramolecular Cyclization: Hemiacetal Formation

A crucial aspect of the chemistry of γ - and δ -hydroxy aldehydes is their propensity to exist in equilibrium with their cyclic hemiacetal forms. **2-Hydroxycyclopentanecarbaldehyde**, being a γ -hydroxy aldehyde, can undergo intramolecular cyclization to form a bicyclic hemiacetal. This equilibrium can impact its apparent reactivity and spectroscopic properties.

- **Expert Insight:** The position of this equilibrium is influenced by solvent, temperature, and the relative stereochemistry of the hydroxyl and aldehyde groups. In solution, particularly in the absence of strongly interacting reagents, a significant population of the cyclic hemiacetal may be present. This must be considered during spectroscopic analysis (e.g., disappearance of the aldehyde proton in ^1H NMR) and when planning reactions, as the aldehyde may need to be "trapped" from the equilibrium.

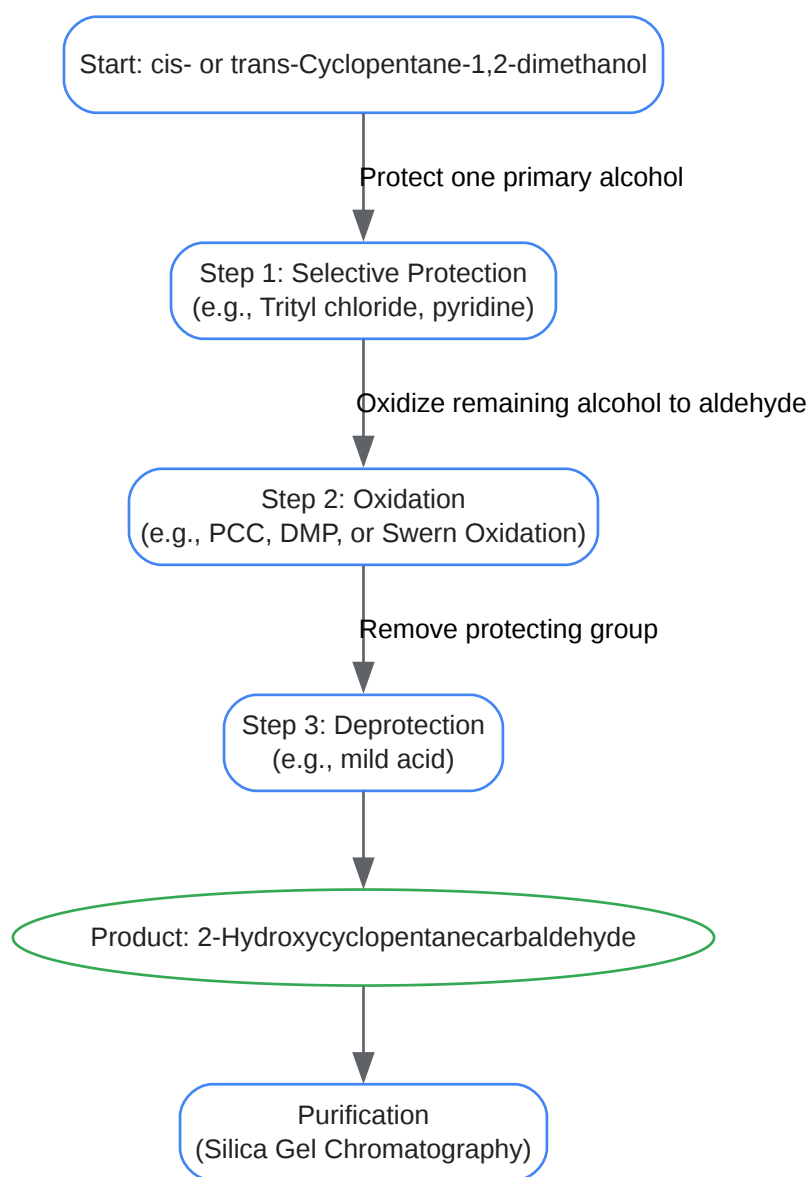
Caption: Equilibrium between the open-chain and cyclic hemiacetal forms.

Synthesis and Purification

While specific, high-yield synthetic procedures for **2-Hydroxycyclopentanecarbaldehyde** are not extensively documented in general literature, its synthesis can be approached through established organic chemistry transformations.

Hypothetical Synthetic Workflow

A plausible route would involve the controlled oxidation of a precursor diol.



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Caption: A plausible workflow for the synthesis of **2-Hydroxycyclopentanecarbaldehyde**.

Protocol: Purification by Column Chromatography

- **Rationale:** The moderate polarity of the molecule makes silica gel chromatography an ideal method for purification, separating it from nonpolar starting materials and highly polar byproducts.
- **Step 1: Adsorbent Preparation:** Prepare a slurry of silica gel (230-400 mesh) in the initial, low-polarity mobile phase. Pour into a column and allow to pack under slight pressure.
- **Step 2: Sample Loading:** Dissolve the crude product in a minimal amount of dichloromethane or the mobile phase and load it carefully onto the top of the silica bed.
- **Step 3: Elution:** Begin elution with a non-polar solvent (e.g., hexane or petroleum ether) and gradually increase the polarity by adding a more polar solvent like ethyl acetate. A typical gradient might be from 10% to 50% ethyl acetate in hexane.
- **Step 4: Fraction Collection:** Collect fractions and monitor them by Thin Layer Chromatography (TLC) using an appropriate stain (e.g., potassium permanganate or p-anisaldehyde) to visualize the spots.
- **Step 5: Product Isolation:** Combine the pure fractions (as determined by TLC) and remove the solvent under reduced pressure using a rotary evaporator to yield the purified product.

Safety, Handling, and Storage

No specific safety data sheet (SDS) for **2-Hydroxycyclopentanecarbaldehyde** is available. However, based on analogous compounds like cyclopentanecarbaldehyde and other hydroxy aldehydes, the following precautions are mandated.^{[7][8][9]}

- **Personal Protective Equipment (PPE):** Wear chemical safety goggles, a lab coat, and nitrile gloves. All handling should be performed in a well-ventilated chemical fume hood.^[7]
- **Hazards:**
 - **Flammability:** Assumed to be a flammable liquid, similar to other low-molecular-weight aldehydes. Keep away from heat, sparks, and open flames.^{[7][10]}

- Irritation: Likely to cause skin and serious eye irritation.[8][9] Avoid contact with skin and eyes.
- Inhalation: May cause respiratory tract irritation. Avoid breathing vapors.[7]
- First Aid Measures:
 - Eyes: Immediately rinse with plenty of water for at least 15 minutes and seek medical attention.[7]
 - Skin: Wash off immediately with soap and plenty of water.[10]
 - Inhalation: Move to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[10] Refrigeration may be advisable to slow potential degradation or self-reaction.

Applications in Research and Drug Development

The value of **2-Hydroxycyclopentanecarbaldehyde** lies in its role as a versatile chiral building block.

- Asymmetric Synthesis: The stereocenters and functional groups make it an excellent starting point for the synthesis of complex, stereochemically-defined target molecules, including natural products and pharmaceutical intermediates.
- Carbocyclic Nucleoside Analogues: The cyclopentane ring is a core structure in many carbocyclic nucleosides, which are antiviral agents. The hydroxyl and aldehyde groups provide handles for introducing the nucleobase and modifying the "sugar" moiety.
- Prostaglandin Synthesis: The five-membered ring is the core of prostaglandins. The functional groups on this scaffold are suitably positioned for elaboration into the complex side chains of these biologically active lipids.
- Fragment-Based Drug Discovery: As a small, functionalized molecule, it can be used in fragment-based screening to identify core structures that bind to biological targets.

Conclusion

2-Hydroxycyclopentanecarbaldehyde is a molecule of significant synthetic potential. Its properties are dictated by the presence of both an aldehyde and a hydroxyl group on a five-membered ring, leading to a rich and complex reactivity profile, including the potential for intramolecular hemiacetal formation. A thorough understanding of its physicochemical properties, spectroscopic signatures, and requisite handling precautions is essential for any researcher aiming to leverage this compound in the synthesis of novel chemical entities for materials science, agrochemicals, or, most notably, the development of new therapeutics.

References

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